

chemical structure and properties of Gymnoside IX

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Compound of Interest

Compound Name: *Gymnoside IX*

Cat. No.: *B12374592*

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Gymnoside IX: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Gymnoside IX**, a natural product isolated from the tubers of *Gymnadenia conopsea*. It details the compound's chemical structure, physicochemical properties, and the experimental protocols for its isolation and characterization.

Chemical Structure and Properties

Gymnoside IX is a complex glycoside belonging to the class of glucosyloxybenzyl 2-isobutylmalates. Its structure was elucidated through extensive spectroscopic analysis, including FAB-MS, HR-FAB-MS, and 1D and 2D NMR experiments (^1H , ^{13}C , HMQC, and HMBC).

Physicochemical Properties

The key physicochemical properties of **Gymnoside IX** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₅₁ H ₆₄ O ₂₄	[Morikawa et al., 2006]
Molecular Weight	1061.04 g/mol	[1]
Appearance	Amorphous powder	[Morikawa et al., 2006]
Optical Rotation	[α] _D ²⁴ -49.6 (c 1.0, MeOH)	[Morikawa et al., 2006]
CAS Number	898827-00-4	[1]

Spectroscopic Data

High-resolution mass spectrometry and nuclear magnetic resonance spectroscopy were instrumental in determining the structure of **Gymnoside IX**.

Table 1: Mass Spectrometry Data for **Gymnoside IX** [cite: Morikawa et al., 2006]

Ionization Mode	Observed m/z	Formula
HR-FAB-MS (positive)	1083.3615 [M+Na] ⁺	C ₅₁ H ₆₄ O ₂₄ Na
FAB-MS (positive)	1083 [M+Na] ⁺	

Table 2: ¹³C-NMR Spectroscopic Data for **Gymnoside IX** (125 MHz, CD₃OD) [cite: Morikawa et al., 2006]

Position	δ_c	Position	δ_c	Position	δ_c
Maloyl moiety	Glc' moiety	Glc''' moiety			
2	77.1	1'	102.4	1'''	102.5
3	47.0	2'	75.1	2'''	75.1
4	172.8	3'	78.0	3'''	78.0
5	25.9	4'	71.6	4'''	71.6
6	43.8	5'	78.0	5'''	78.0
7	23.3	6'	62.8	6'''	62.8
8	23.3	Glc'' moiety	Cinnamoyl moiety		
1-O-CO-CH ₂ -	67.5	1''	104.2	1''''	168.2
4-O-CO-CH ₂ -	67.5	2''	74.0	2''''	120.1
Benzyl moieties	3''	75.8	3''''	147.0	
1-O-Ar-CH ₂ -	132.3	4''	71.8	Ar-1''''	135.8
2',6'-O-Ar-CH ₂ -	130.9 (each)	5''	73.1	Ar-2''''',6''''	129.9 (each)
3',5'-O-Ar-CH ₂ -	117.8 (each)	6''	64.9	Ar-3''''',5''''	131.5 (each)
4'-O-Ar-CH ₂ -	159.2	Acetyl moiety	Ar-4''''	131.5	
4-O-Ar-CH ₂ -	132.3	CO	172.5		
2''',6'''-O-Ar-CH ₂ -	130.9 (each)	CH ₃	21.0		
3''',5'''-O-Ar-CH ₂ -	117.8 (each)				
4'''-O-Ar-CH ₂ -	159.2				

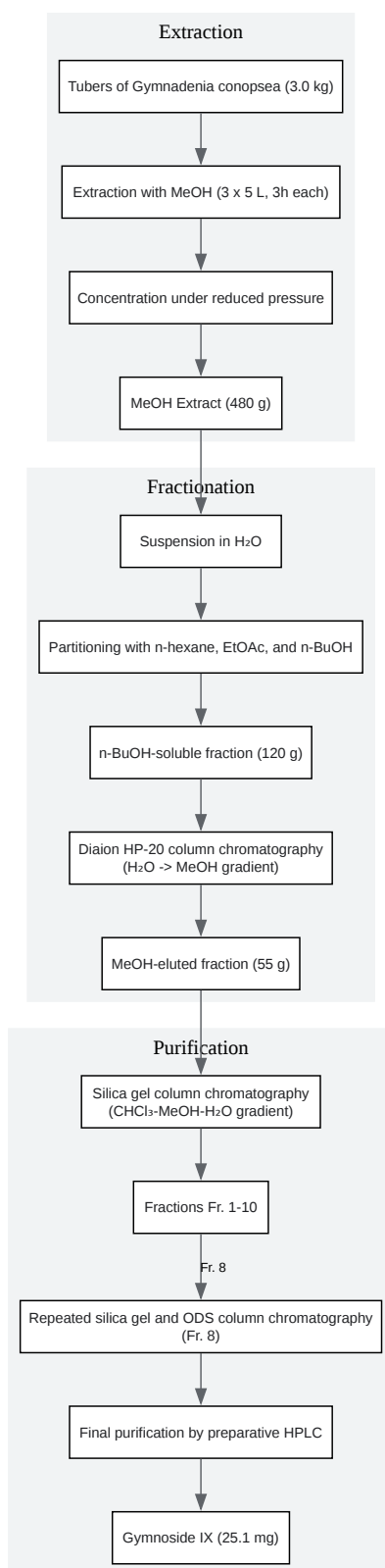
Table 3: ^1H -NMR Spectroscopic Data for **Gymnoside IX** (500 MHz, CD_3OD) [cite: Morikawa et al., 2006]

Position	δ H (J in Hz)
Maloyl moiety	
2-H	4.97 (1H, d, J=10.1)
3-H	2.22 (1H, m)
5-H	1.83 (1H, m)
6-Ha	1.58 (1H, m)
6-Hb	1.48 (1H, m)
7-H ₃	0.89 (3H, d, J=6.7)
8-H ₃	0.87 (3H, d, J=6.7)
Benzyl moieties	
1-O-CO-CH ₂ -	5.12 (1H, d, J=12.2), 5.06 (1H, d, J=12.2)
4-O-CO-CH ₂ -	5.12 (1H, d, J=12.2), 5.06 (1H, d, J=12.2)
Ar-H	7.32 (4H, d, J=8.5), 7.02 (4H, d, J=8.5)
Glc' and Glc''' moieties	
1'-H, 1'''-H	4.88 (2H, d, J=7.3)
Glc'' moiety	
1''-H	5.21 (1H, d, J=7.9)
5''-H	5.48 (1H, t, J=9.5)
Cinnamoyl moiety	
2'''-H	6.51 (1H, d, J=16.1)
3'''-H	7.70 (1H, d, J=16.1)
Ar-H	7.62 (2H, m), 7.41 (3H, m)
Acetyl moiety	
CH ₃	1.99 (3H, s)

Experimental Protocols

Isolation of Gymnoside IX

The following workflow outlines the isolation of **Gymnoside IX** from the tubers of *Gymnadenia conopsea*.



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References

- 1. jstage.jst.go.jp [jstage.jst.go.jp]
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